

An In-depth Technical Guide to the Chemical Structure of N-Benzoylsulfamic Acid

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Compound of Interest

Compound Name: *Benzoylsulfamic acid*

Cat. No.: *B15429901*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Benzoylsulfamic acid**, a member of the N-acyl sulfonamide class of compounds. This document outlines its chemical structure, a detailed experimental protocol for its synthesis, and a discussion of the broader biological significance of N-acyl sulfonamides in the context of drug discovery and development.

Chemical Structure and Properties

N-Benzoylsulfamic acid, systematically named N-benzoylamidosulfuric acid, possesses a core structure characterized by a benzoyl group attached to the nitrogen atom of sulfamic acid. This arrangement places it within the important class of N-acyl sulfonamides. These compounds are recognized in medicinal chemistry as bioisosteres of carboxylic acids, sharing similar acidic properties and hydrogen bonding capabilities, which makes them valuable pharmacophores in drug design.^{[1][2]}

The structure of **N-Benzoylsulfamic acid** is as follows:

Physicochemical and Spectroscopic Data

Specific experimental data for **N-Benzoylsulfamic acid** is not readily available in the public domain and would need to be determined upon its synthesis. The following table outlines the key parameters that should be characterized.

Property	Data
Molecular Formula	C7H7NO4S
Molecular Weight	201.20 g/mol
Appearance	To be determined (likely a crystalline solid)
Melting Point	To be determined
Solubility	To be determined
^1H NMR	To be determined
^{13}C NMR	To be determined
Infrared (IR) Spectrum	To be determined
Mass Spectrum	To be determined

For structurally related benzoylated sulfamoyl carboxylic acids, characteristic infrared (IR) diagnostic peaks have been reported in the ranges of 3311-3630 cm^{-1} (O-H of COOH), 1792 and 1681 cm^{-1} (C=O), 1323 and 1289 cm^{-1} (asymmetric and symmetric S=O stretching), and 1177 cm^{-1} (SO₂-N).

Experimental Protocol: Synthesis of N-Benzoylsulfamic Acid

The following is a detailed methodology for the synthesis of N-acyl sulfonamides, adapted from a reported procedure for the benzoylation of sulfamoyl carboxylic acids. This Schotten-Baumann reaction provides a facile and efficient route to the target compound.

Materials and Reagents:

- Sulfamic acid ($\text{H}_2\text{NSO}_3\text{H}$)
- Benzoyl chloride ($\text{C}_6\text{H}_5\text{COCl}$)
- Sodium hydroxide (NaOH)

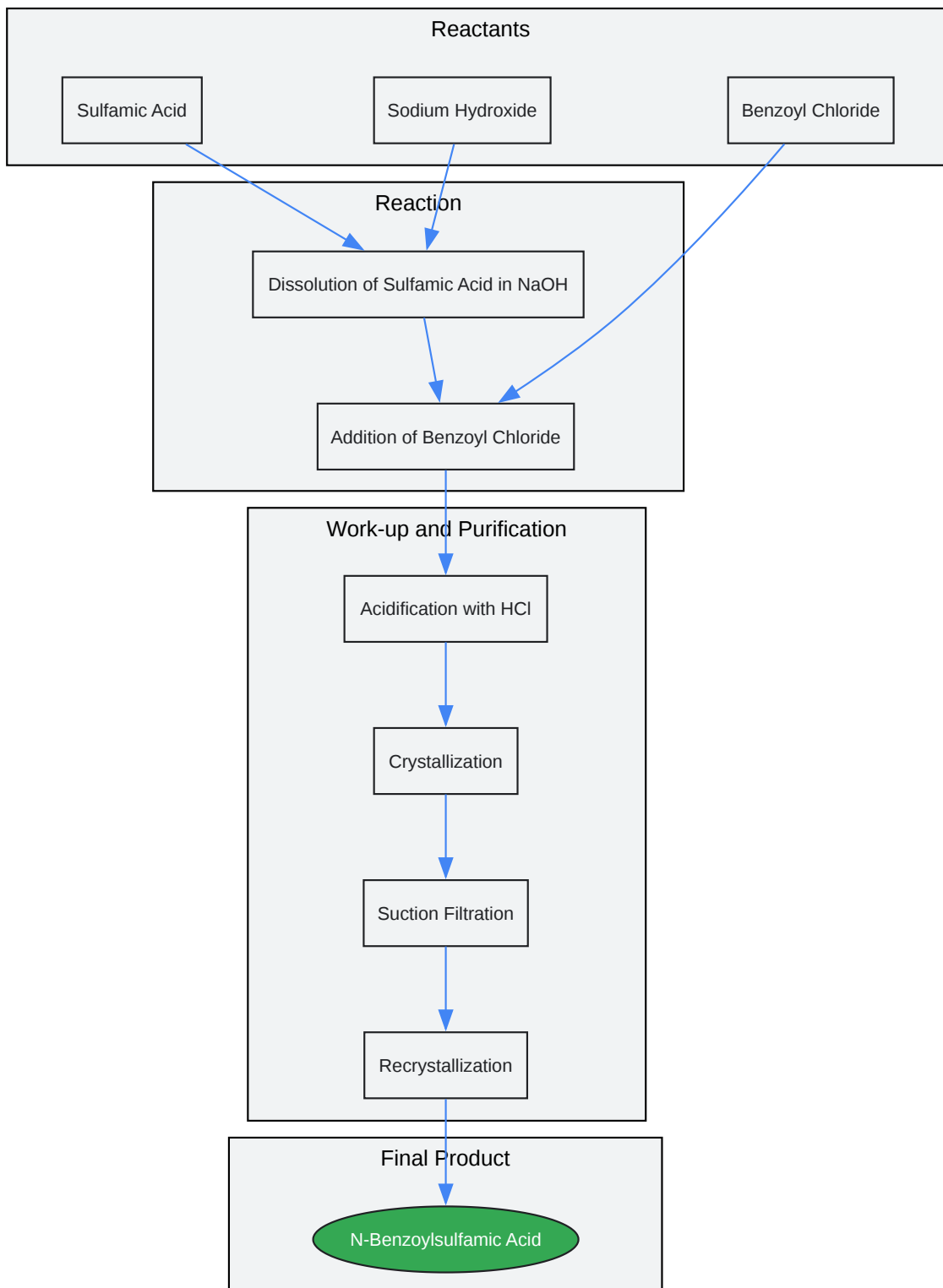
- Hydrochloric acid (HCl)
- Carbon tetrachloride (CCl₄) or other suitable recrystallization solvent
- Deionized water
- Standard laboratory glassware and equipment (beakers, magnetic stirrer, suction filtration apparatus, etc.)

Procedure:

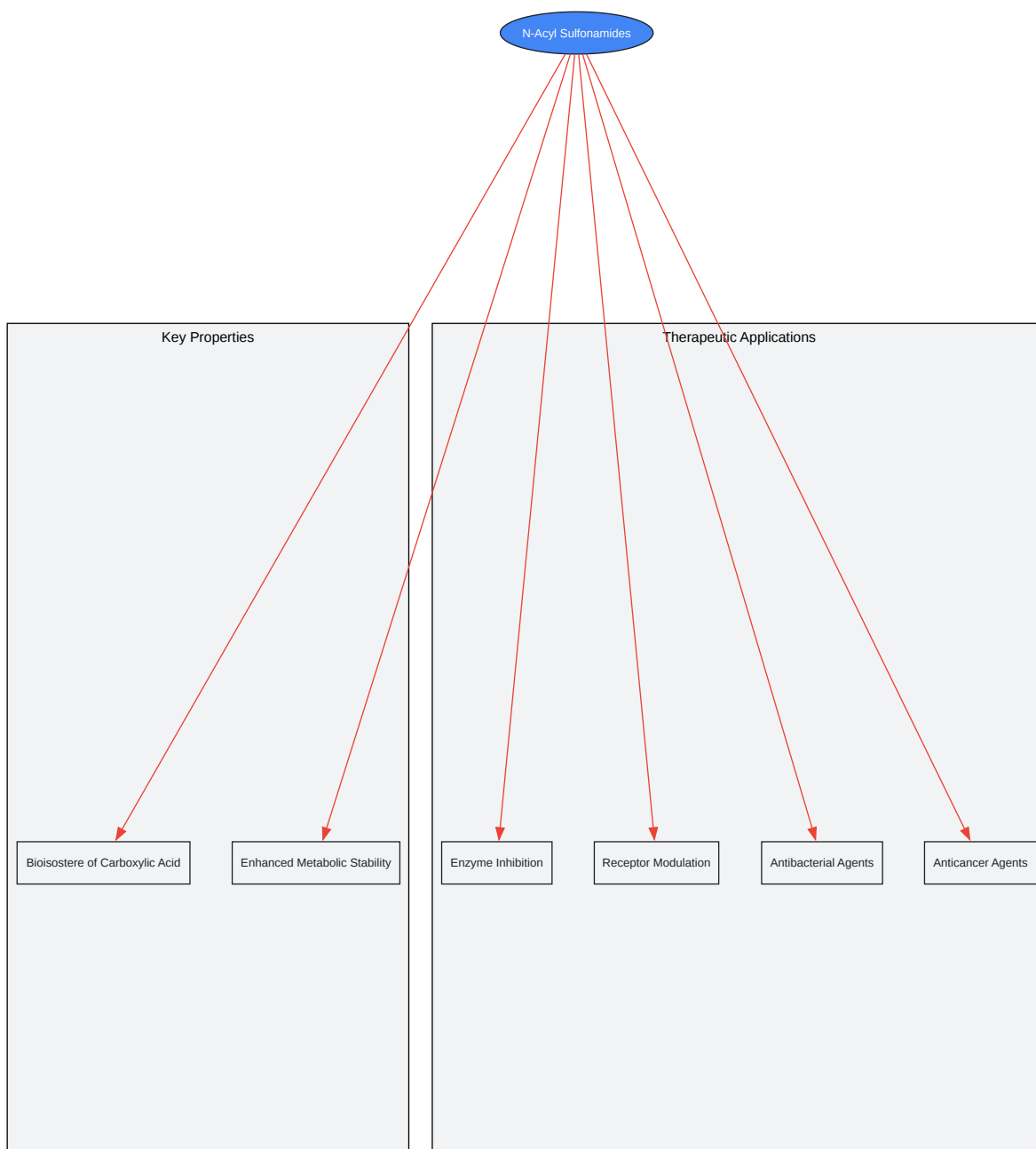
- **Dissolution of Sulfamic Acid:** In a 100 mL beaker, dissolve 2.0 g of sulfamic acid in 5 mL of a 1 M sodium hydroxide solution with continuous stirring.
- **Addition of Benzoyl Chloride:** To the stirred solution, add 1.5 mmol of benzoyl chloride in three portions over a period of one hour. Continue stirring for an additional 2 hours to ensure the complete reaction.
- **Acidification and Crystallization:** Cool the reaction mixture to 0°C in an ice bath. Acidify the solution to a pH of 2 using a 2 M hydrochloric acid solution to induce crystallization of the product.
- **Isolation and Purification:** Collect the resulting crystalline solid by suction filtration. Recrystallize the crude product from 5 mL of carbon tetrachloride to yield pure N-**Benzoylsulfamic acid**.
- **Drying:** Dry the purified product under vacuum.

Diagram of the Synthesis Workflow:

Synthesis of N-Benzoylsulfamic Acid



Role of N-Acyl Sulfonamides in Drug Discovery

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References

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- 2. Acylsulfonamide - Wikipedia [en.wikipedia.org]
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